An In-depth Technical Guide to 2-(3,4-Difluorophenyl)ethanol

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Compound of Interest

Compound Name:	*2-(3,4-Difluorophenyl)ethanol*
CAS No.:	*286440-92-4*
Cat. No.:	*B1302725*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(3,4-Difluorophenyl)ethanol**, a fluorinated aromatic alcohol with potential applications in medicinal chemistry and drug development. The strategic incorporation of fluorine atoms can significantly influence a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity, making fluorinated compounds like this one valuable building blocks in the design of novel therapeutics. This document covers its synthesis, physicochemical properties, and expected spectroscopic characteristics, and explores its potential biological relevance based on structurally related compounds.

Chemical and Physical Properties

2-(3,4-Difluorophenyl)ethanol is a derivative of phenylethanol with two fluorine atoms on the phenyl ring. These fluorine substitutions can alter the electronic properties of the aromatic ring and influence intermolecular interactions.

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Property	Value	Reference
CAS Number	286440-92-4	[1][2]
Molecular Formula	$C_8H_8F_2O$	[1][2]
Molecular Weight	158.15 g/mol	[1][2]
Boiling Point	212.4 ± 25.0 °C at 760 mmHg	[1]
Density	1.2 ± 0.1 g/cm³	[1]
Flash Point	82.3 ± 23.2 °C	[1]

Synthesis of 2-(3,4-Difluorophenyl)ethanol

A common and effective method for the synthesis of **2-(3,4-Difluorophenyl)ethanol** is the reduction of a suitable carboxylic acid derivative, such as 3,4-difluorophenylacetyl chloride or 3,4-difluorophenylacetic acid. Strong hydride-donating agents like lithium aluminum hydride ($LiAlH_4$) or the milder sodium borohydride ($NaBH_4$) are typically employed for this transformation.

Proposed Experimental Protocol: Reduction of 3,4-Difluorophenylacetyl Chloride

This protocol is based on standard procedures for the reduction of acyl chlorides to primary alcohols using lithium aluminum hydride.[3][4][5][6][7][8]

Materials:

- 3,4-Difluorophenylacetyl chloride
- Lithium aluminum hydride ($LiAlH_4$)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dry N_2 or Argon atmosphere
- Ice bath

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- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard glassware for organic synthesis (three-neck flask, dropping funnel, condenser)

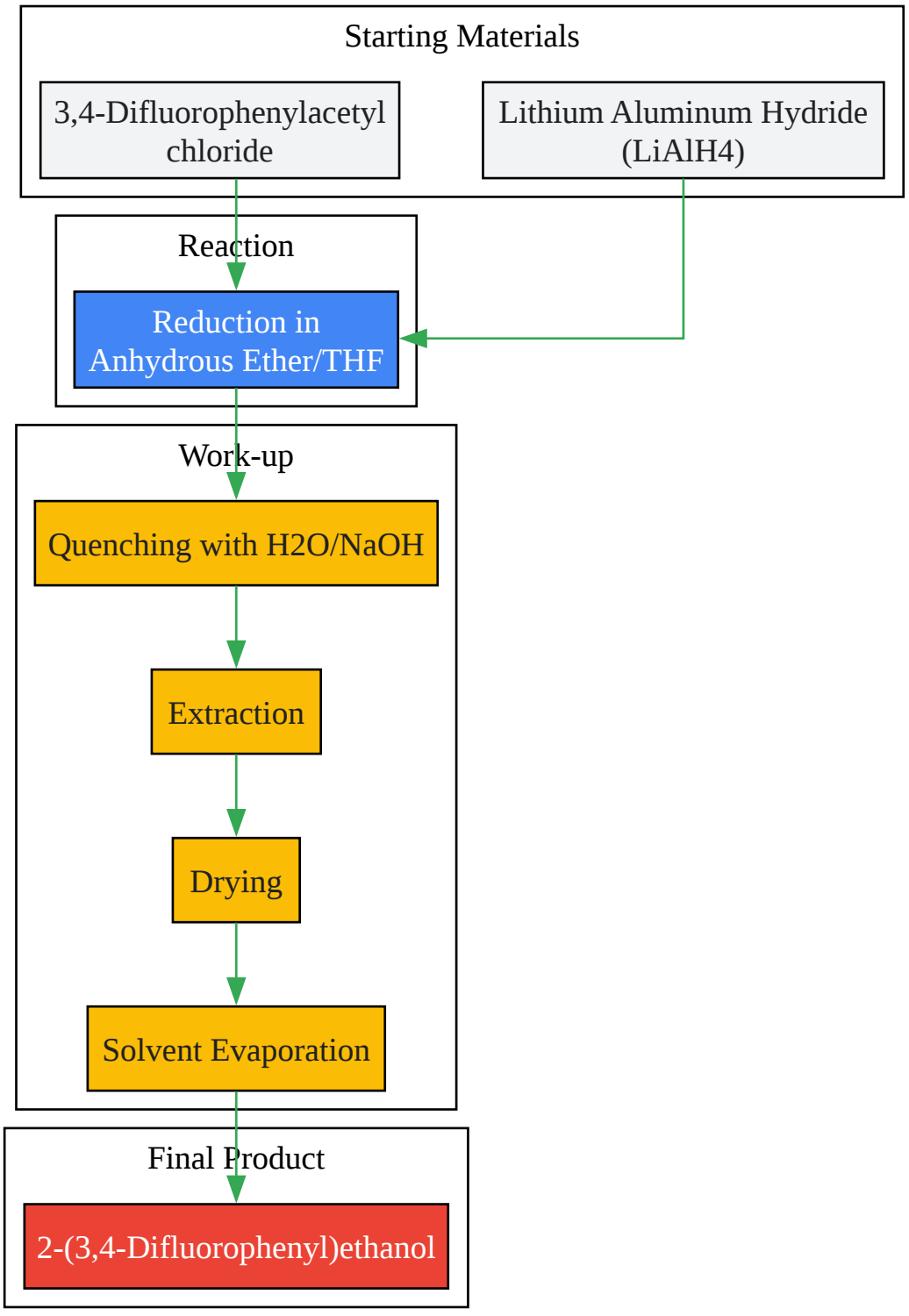
Procedure:

- A three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a dry nitrogen atmosphere is charged with a suspension of lithium aluminum hydride (1.2 equivalents) in anhydrous diethyl ether.
- The suspension is cooled to 0 °C using an ice bath.
- A solution of 3,4-difluorophenylacetyl chloride (1 equivalent) in anhydrous diethyl ether is added dropwise to the stirred suspension of $LiAlH_4$ via the dropping funnel at a rate that maintains the internal temperature below 5 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the slow, sequential dropwise addition of water, followed by 15% aqueous sodium hydroxide, and then more water, while cooling the flask in an ice bath.
- The resulting granular precipitate is filtered off and washed with diethyl ether.
- The combined organic filtrates are washed sequentially with 1 M HCl, saturated aqueous $NaHCO_3$, and brine.

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- The organic layer is dried over anhydrous $MgSO_4$, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude **2-(3,4-Difluorophenyl)ethanol**.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

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Proposed workflow for the synthesis of **2-(3,4-Difluorophenyl)ethanol**.

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Spectroscopic Data (Expected)

While specific published spectra for **2-(3,4-Difluorophenyl)ethanol** are not readily available, the expected spectroscopic characteristics can be predicted based on the known effects of the functional groups and the difluorophenyl moiety.

Expected ^{1}H NMR Data

The proton NMR spectrum is expected to show characteristic signals for the ethyl and aromatic protons. The electron-withdrawing nature of the fluorine atoms will influence the chemical shifts of the aromatic protons.

Protons	Expected Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
-OH	1.5 - 3.0	broad singlet	N/A
-CH_2- (alpha to OH)	~ 3.8	triplet	~ 7
-CH_2- (beta to OH)	~ 2.8	triplet	~ 7
Aromatic-H	6.9 - 7.2	multiplet	

Expected ^{13}C NMR Data

The carbon NMR spectrum will display signals for the two aliphatic carbons and the six aromatic carbons. The carbons attached to fluorine will show C-F coupling.

Carbon	Expected Chemical Shift (δ, ppm)
-CH_2- (alpha to OH)	~ 61
-CH_2- (beta to OH)	~ 38
Aromatic C-H	115 - 125
Aromatic C-F	145 - 155 (doublet)
Aromatic C (quaternary)	135 - 145 (triplet)

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Expected IR Spectroscopy Data

The infrared spectrum will be dominated by a strong, broad absorption from the hydroxyl group.

Functional Group	Expected Absorption Range (cm^{-1})	Intensity
O-H stretch (alcohol)	3200 - 3600	Strong, broad
C-H stretch (aromatic)	3000 - 3100	Medium
C-H stretch (aliphatic)	2850 - 3000	Medium
C=C stretch (aromatic)	1450 - 1600	Medium
C-F stretch	1100 - 1300	Strong
C-O stretch (alcohol)	1000 - 1200	Strong

Expected Mass Spectrometry Fragmentation

The mass spectrum is expected to show a molecular ion peak and characteristic fragmentation patterns for a primary alcohol, including alpha-cleavage and loss of water.

m/z Value	Proposed Fragment Ion
158	$[M]^+$ (Molecular Ion)
140	$[M - H_2O]^+$ (Loss of water)
127	$[M - CH_2OH]^+$ (Alpha-cleavage)

Potential Biological Activity and Signaling Pathways

While there is no specific biological data available for **2-(3,4-Difluorophenyl)ethanol**, the biological activities of structurally related compounds can provide insights into its potential applications.

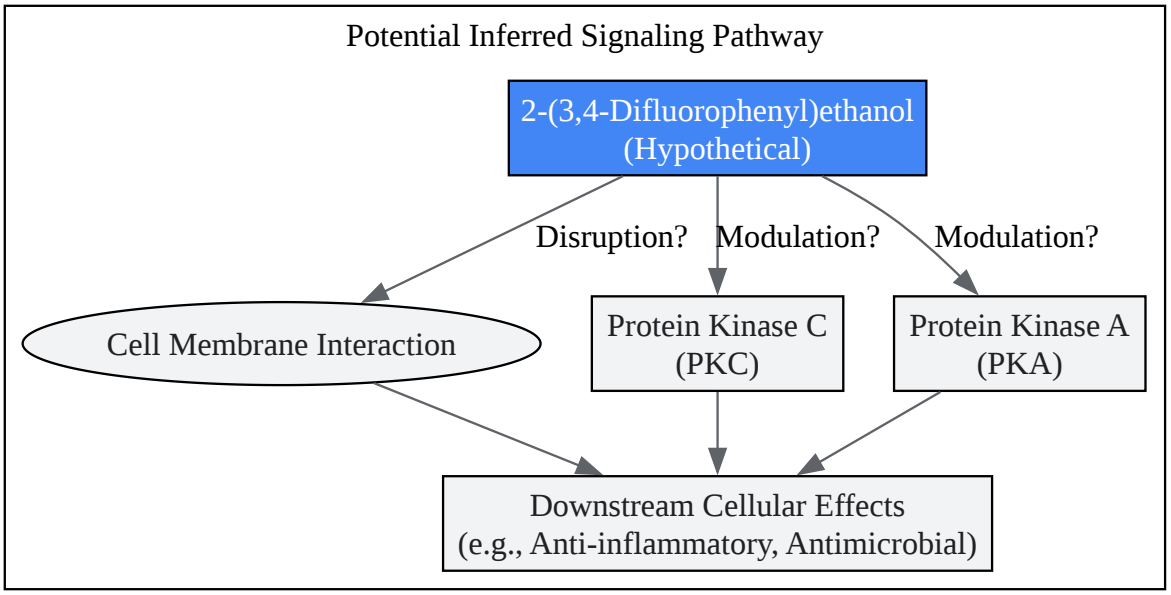
The difluorophenyl moiety is a common feature in a number of biologically active molecules, including anti-inflammatory drugs and antifungal agents. For example, Diflunisal, an anti-

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inflammatory drug, contains a 2,4-difluorophenyl group.[6][9][10] This suggests that **2-(3,4-Difluorophenyl)ethanol** could be explored for similar activities.

Furthermore, phenylethanol and its derivatives have been investigated for their bacteriostatic and fungicidal properties.[11][12] The mechanism of action for some of these compounds is believed to involve the disruption of microbial cell membranes.[12]

Given its structural similarity to ethanol and other psychoactive compounds, it is conceivable that **2-(3,4-Difluorophenyl)ethanol** could interact with signaling pathways in the central nervous system. Ethanol is known to modulate several intracellular signaling cascades, including those involving protein kinase A (PKA) and protein kinase C (PKC).[13]



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Hypothetical signaling pathways for **2-(3,4-Difluorophenyl)ethanol**.

Conclusion

2-(3,4-Difluorophenyl)ethanol is a readily accessible fluorinated building block with potential for further investigation in drug discovery and development. Its synthesis can be achieved through standard reduction methods. While detailed biological studies are lacking, the

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presence of the 3,4-difluorophenyl moiety suggests that it may possess interesting pharmacological properties, warranting further exploration of its anti-inflammatory, antimicrobial, and CNS activities. The data and protocols presented in this guide provide a foundation for researchers to initiate such investigations.

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